

N-Thionylaniline safety data sheet (SDS) information

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Compound of Interest

Compound Name: *N-Thionylaniline*

Cat. No.: *B073212*

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An In-depth Technical Guide to the Safety of N-Thionylaniline

This document provides a comprehensive overview of the safety information for **N-Thionylaniline** (CAS No. 1122-83-4), also known as N-Sulfinylaniline. It is intended for researchers, scientists, and professionals in drug development who may handle this chemical. The guide consolidates data from various Safety Data Sheets (SDS) to present a clear and actionable safety profile, including hazard classifications, handling procedures, emergency responses, and the basis for these safety determinations.

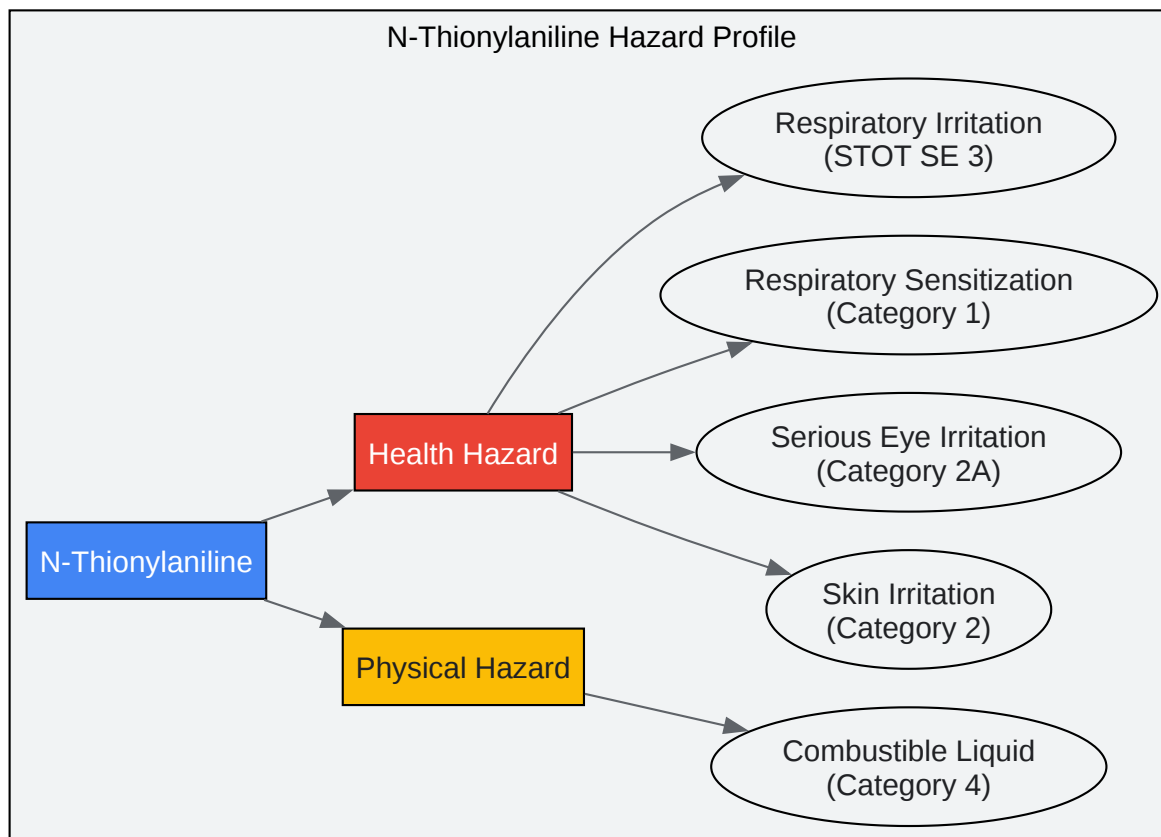
Hazard Identification and Classification

N-Thionylaniline is classified as a hazardous chemical under the Globally Harmonized System (GHS). The primary hazards are associated with its combustibility and its effects on the skin, eyes, and respiratory system. The signal word associated with its most severe hazards is **Danger**.^[1]

Table 1: GHS Hazard Classification for **N-Thionylaniline**

Hazard Class	Category	Hazard Statement	GHS Pictogram
Flammable Liquids	Category 4	H227: Combustible liquid[2]	None
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]	GHS07 (Exclamation Mark)
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]	GHS07 (Exclamation Mark)
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1]	GHS08 (Health Hazard)
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]	GHS07 (Exclamation Mark)

The relationship between the chemical and its primary hazards is illustrated below.



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Caption: Logical relationship of **N-Thionylaniline** to its GHS hazard classifications.

Physical and Chemical Properties

The physical and chemical properties of **N-Thionylaniline** are critical for understanding its behavior and for designing safe handling and storage protocols.

Table 2: Physical and Chemical Data for **N-Thionylaniline**

Property	Value	Source(s)
CAS Number	1122-83-4	[3]
Molecular Formula	C ₆ H ₅ NOS	[1]
Molecular Weight	139.18 g/mol	[1]
Appearance	Dark yellow liquid	[3]
Odor	No information available	[3]
Boiling Point	200 °C (392 °F) at 760 mmHg	[3][4]
Flash Point	84 °C (183.2 °F) - closed cup	[3]
Density	1.236 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.627	
Stability	Stable under normal conditions.	[3]

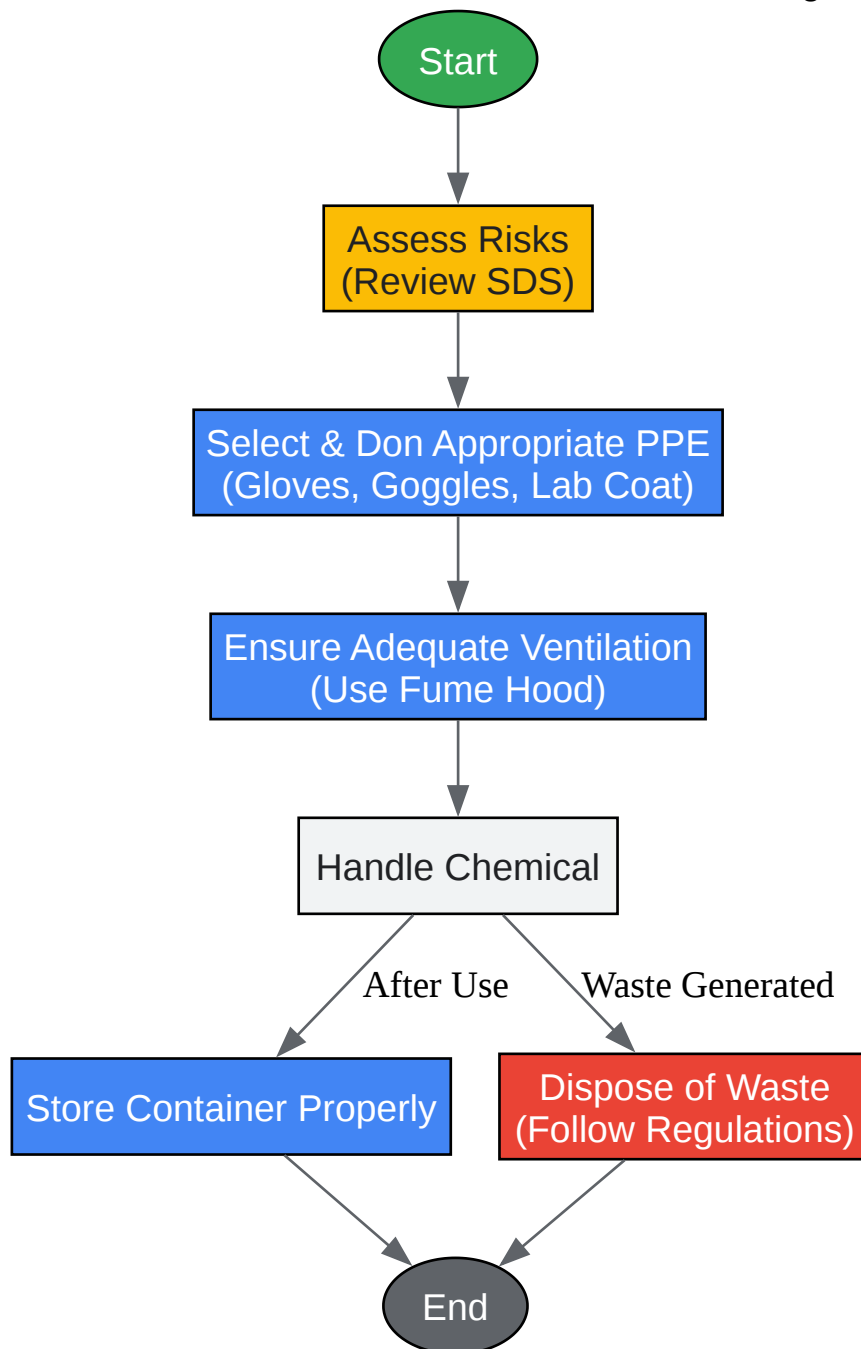
Safe Handling, Storage, and Disposal

Proper procedures for handling, storage, and disposal are essential to minimize risk of exposure and accidents.

Handling

Personnel must wear appropriate personal protective equipment (PPE), including protective gloves, chemical safety goggles, and a lab coat.[2][3] All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[3] Keep the chemical away from open flames, hot surfaces, and other sources of ignition.[2][3] Avoid contact with skin, eyes, and clothing.[3]

General Workflow for Safe Chemical Handling



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Caption: A standard workflow for the safe handling of hazardous chemicals like **N-Thionylaniline**.

Storage

Store **N-Thionylaniline** in a tightly closed container in a dry, cool, and well-ventilated place.[2]
[3] The storage area should be kept away from heat, sparks, and open flames.[3]

Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][3] Do not empty into drains.[3] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[3]

Emergency Procedures

In the event of an emergency, a clear and rapid response is crucial.

First-Aid Measures

The following table outlines the immediate first-aid steps to be taken upon exposure. Medical attention should be sought in all cases of significant exposure.

Table 3: First-Aid Measures for **N-Thionylaniline** Exposure

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.	[3]
Inhalation	Remove to fresh air. Get medical attention if symptoms occur.	[3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[3]

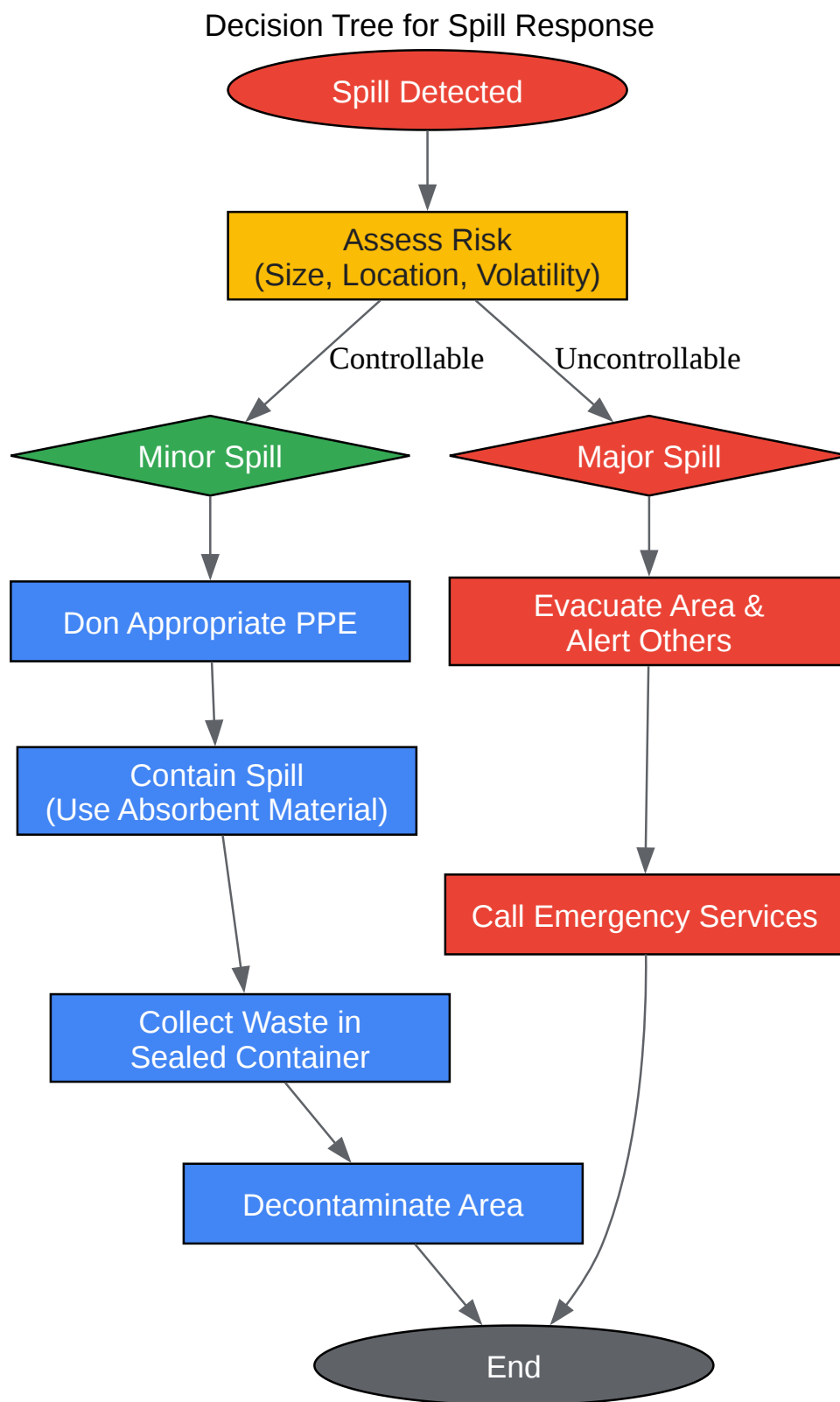
Fire-Fighting Measures

As a combustible liquid, **N-Thionylaniline** requires specific fire-fighting protocols.

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[2][3] Water mist can be used to cool closed containers.[3]
- Specific Hazards: The material is combustible and containers may explode when heated.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

In case of a spill, immediate action should be taken to contain the material and protect personnel.



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Caption: Emergency response workflow for managing a chemical spill.

Toxicological and Ecological Information

Toxicological Information

The toxicological properties of **N-Thionylaniline** have not been fully investigated.[3] However, the available data from GHS classifications indicate the following:

- Skin Irritation: Causes skin irritation upon contact.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Effects: May cause respiratory irritation.[1] More critically, it may cause allergy or asthma symptoms or breathing difficulties if inhaled, indicating it is a respiratory sensitizer.[1]
- Carcinogenicity & Mutagenicity: There is no information available to suggest the material is a carcinogen or mutagen.[3]

Ecological Information

No specific data on ecotoxicity is available.[2] It is advised to prevent the product from entering drains or waterways to avoid potential environmental contamination.[3]

Methodological Basis for Safety Data

The quantitative and qualitative safety data presented in this guide are derived from standardized experimental tests, as reported in Safety Data Sheets. While the full, detailed experimental protocols are not provided in these documents, the methodologies are based on established international standards (e.g., OECD, ASTM).

- Flash Point Determination: The flash point of 84 °C was determined using a "closed cup" method. This typically involves a procedure like the Pensky-Martens closed-cup test (ASTM D93), where the liquid is heated at a controlled rate in a closed vessel, and an ignition source is periodically introduced into the vapor space to find the lowest temperature at which the vapors ignite.
- Irritation and Sensitization Assays: The classifications for skin/eye irritation and respiratory sensitization are based on data from in vivo or in vitro studies that follow regulatory guidelines (e.g., OECD Test Guidelines). These tests assess the potential of a substance to

cause inflammation, cellular damage, or an allergic response upon application to skin, eyes, or through inhalation. The specific studies cited for **N-Thionylaniline** are not detailed in the available SDSs.

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- To cite this document: BenchChem. [N-Thionylaniline safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073212#n-thionylaniline-safety-data-sheet-sds-information]

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